

Comparative MS/MS Profiling of (3-Phenoxypropyl)triphenylphosphonium Chloride (C₂₇H₂₆ClOP)

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Compound of Interest

Compound Name: (4-Ethoxybenzyl)triphenylphosphonium chloride

CAS No.: 69743-35-7

Cat. No.: B13146311

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Introduction: The Analyte and Its Relevance

(3-Phenoxypropyl)triphenylphosphonium chloride (C₂₇H₂₆ClOP) is a lipophilic cation belonging to the triphenylphosphonium (TPP) class. These compounds are pivotal in drug development as mitochondria-targeting moieties (MTMs), capable of delivering payloads (antioxidants, electrophiles) into the mitochondrial matrix driven by the membrane potential ().

In mass spectrometry (MS), the chloride anion (Cl⁻) dissociates during electrospray ionization (ESI), leaving the intact cation [C₂₇H₂₆OP]⁺ as the primary analyte. Understanding its fragmentation is critical for distinguishing it from structural isomers (e.g., benzyloxyethyl-TPP) and metabolic byproducts.

Chemical Identity[1][2][3][4][5][6][7]

- Formula: $C_{27}H_{26}ClOP$ (Salt); $[C_{27}H_{26}OP]^+$ (Cation)
- Monoisotopic Mass (Cation): 397.1721 Da
- Role: Mitochondrial targeting vector, Wittig reagent precursor.

Experimental Methodology (ESI-MS/MS)

To achieve reproducible fragmentation, the following protocol utilizes ESI coupled with High-Resolution Mass Spectrometry (HRMS), such as a Q-TOF or Orbitrap.

Protocol: Direct Infusion ESI-MS/MS

- Stock Preparation: Dissolve 1 mg of $C_{27}H_{26}ClOP$ in 1 mL of MeOH (HPLC grade) to obtain a 1 mg/mL stock.
- Working Solution: Dilute to 1 μ g/mL in 50:50 MeOH:H₂O + 0.1% Formic Acid (FA). Note: FA enhances protonation stability but is not strictly necessary for pre-charged TPP salts.
- Infusion: Inject at 5–10 μ L/min into the ESI source.
- Source Parameters:
 - Polarity: Positive (+)
 - Capillary Voltage: 3.5 kV
 - Cone Voltage: 30 V (Keep low to prevent in-source fragmentation)
 - Source Temp: 120°C
- Collision Induced Dissociation (CID): Apply a stepped collision energy (CE) ramp (20–50 eV) to resolve both labile and core backbone fragments.

Fragmentation Pattern Analysis

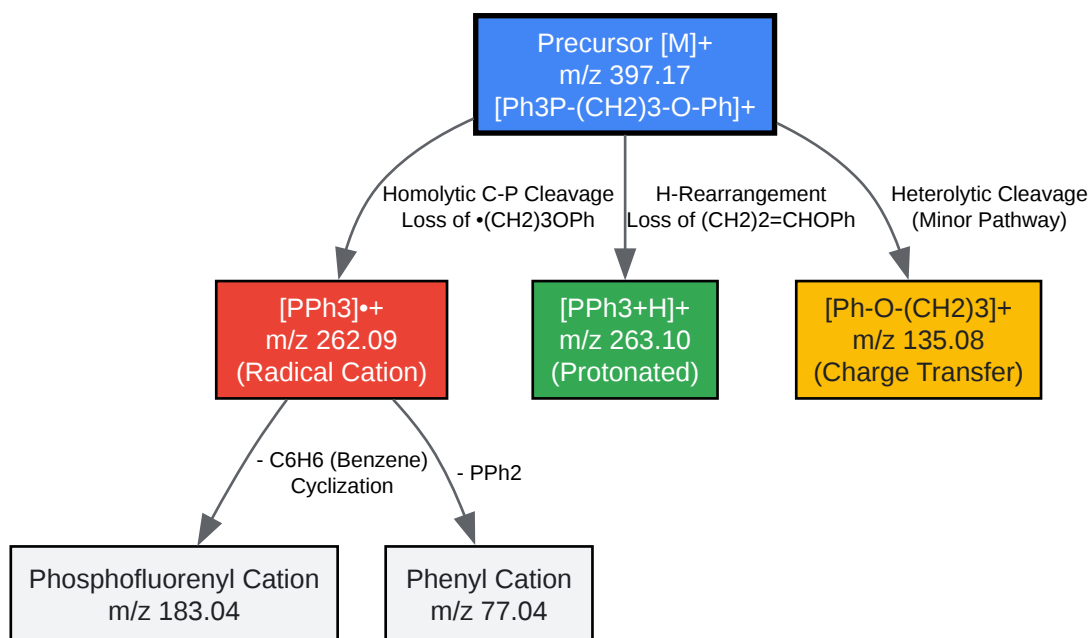
The MS/MS spectrum of the $[M]^+$ precursor (m/z 397.17) is dominated by the stability of the triphenylphosphonium core. The fragmentation follows two distinct pathways: Charge Retention on Phosphorus (major) and Charge Remote Fragmentation (minor).

Key Diagnostic Fragments

m/z (Experimental)	Formula	Ion Identity	Mechanism	Relative Abundance
397.17	$[C_{27}H_{26}OP]^+$	Precursor Ion	Intact cation	100% (at 0 eV)
262.09	$[C_{18}H_{15}P][1]^{\bullet+}$	Triphenylphosphine	Homolytic cleavage of C-P bond	High
263.10	$[C_{18}H_{16}P]^+$	Protonated TPP	H-rearrangement after cleavage	Very High
183.04	$[C_{12}H_8P]^+$	Phosphofluorenyl	Cyclization/Loss of Benzene	Medium
135.08	$[C_9H_{11}O]^+$	Phenoxypropyl	Charge transfer to alkyl chain	Low
77.04	$[C_6H_5]^+$	Phenyl	Fragmentation of TPP rings	Low

Mechanistic Pathway (Graphviz)

The following diagram illustrates the dissociation dynamics. The primary route involves the loss of the phenoxypropyl chain to yield the stable triphenylphosphine radical cation (m/z 262) or its protonated form (m/z 263).



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Caption: Fragmentation pathway of (3-Phenoxypropyl)triphenylphosphonium cation (m/z 397) under CID.

Comparative Performance Guide

This section compares C₂₇H₂₆ClOP with alternative reagents used for similar purposes (e.g., Benzyl-TPP or Methyl-TPP) to assist in selection for bioanalytical assays.

Comparison: C₂₇H₂₆ClOP vs. Standard TPP Analogs

Feature	(3-Phenoxypropyl) TPP (C ₂₇)	(4-Methoxybenzyl) TPP (C ₂₆)	Methyl-TPP (C ₁₉)	Implication for Research
Precursor m/z	397.17	383.16	277.11	Higher mass reduces low-mass chemical noise interference.
Lipophilicity (LogP)	High (~4.5)	Medium (~3.5)	Low	C ₂₇ shows stronger mitochondrial uptake but higher retention on C18 columns.
Fragmentation Stability	Moderate	Low	High	Benzyl-TPP fragments very easily (benzylic cleavage); C ₂₇ is more stable, requiring higher CE.
Diagnostic Ion Specificity	m/z 135 (Phenoxypropyl)	m/z 121 (Methoxybenzyl)	None (Only TPP ions)	C ₂₇ allows for specific "Precursor Scan" monitoring of the side chain.
Signal-to-Noise (ESI)	Excellent	Good	Excellent	Larger hydrophobic surface area improves ionization efficiency in ESI.

Analytical Recommendation

For quantification in biological matrices (plasma/tissue):

- Use C₂₇H₂₆ClOP (m/z 397) over Benzyl-TPP. The phenoxypropyl chain provides a unique transition (397 → 262) that is less prone to isobaric interference than the generic methyl/benzyl transitions.
- Internal Standard: Use deuterated d₁₅-TPP or a homolog like Butyl-TPP (m/z 319) to normalize extraction efficiency.

References

- PubChem. (2025).^{[2][3]} Compound Summary: (3-Phenoxypropyl)triphenylphosphonium chloride. National Library of Medicine. [\[Link\]](#)
- Ross, M. F., et al. (2005). Lipophilic Triphenylphosphonium Cations as Tools in Mitochondrial Bioenergetics and Free Radical Biology. Biochemistry (Moscow). [\[Link\]](#)
- Kalyanaraman, B., et al. (2017). Mitochondria-targeted antioxidants: Chemical and biological insights. Free Radical Biology and Medicine. [\[Link\]](#)

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Sources

- 1. scielo.br [scielo.br]
- 2. 1,1'-Thiobis(cyclohexane) | C₁₂H₂₂S | CID 23523 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ether, 2-chloro-1-propyl isopropyl | C₆H₁₃ClO | CID 536274 - PubChem [pubchem.ncbi.nlm.nih.gov]
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